

Technical Support Center: Methyl Red Indicator Solutions

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Compound of Interest

Compound Name: *m*-Methyl red

Cat. No.: B1265907

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This guide provides troubleshooting advice and answers to frequently asked questions for researchers, scientists, and drug development professionals working with methyl red indicator solutions.

Frequently Asked Questions (FAQs)

Q1: What is methyl red and what is it used for?

Methyl red is an azo dye that functions as a pH indicator.^[1] It is commonly used in acid-base titrations and in microbiological tests to identify bacteria that produce stable acids from glucose fermentation.^[2] Its distinct color change provides a clear visual endpoint in experimental procedures.^[3]

Q2: What is the pH range and color change of methyl red?

Methyl red exhibits a color change from red in acidic solutions (pH below 4.4) to yellow in alkaline solutions (pH above 6.2).^{[1][3]} In the intermediate pH range of 4.4 to 6.2, the solution will appear orange.^[1]

Q3: What is the difference between methyl red free acid and methyl red sodium salt?

Methyl red can exist as a free acid or as a sodium salt. The free acid form is a dark red crystalline powder that is practically insoluble in water but soluble in organic solvents like ethanol and acetic acid.^[4] The sodium salt of methyl red is more soluble in water.^{[5][6][7]}

Q4: How should I store my methyl red solution?

Store your methyl red solution in a cool, dry, and well-ventilated area, away from direct light and incompatible materials such as strong oxidizing agents.^[4] Keep the container tightly sealed to prevent evaporation of the solvent and contamination.

Troubleshooting Guide: Cloudy Methyl Red Solution

Issue: My methyl red solution appears cloudy or has a precipitate.

A cloudy appearance or the formation of a precipitate in your methyl red solution is a common issue that can affect the accuracy of your experiments. This guide will help you diagnose and resolve the problem.

Potential Causes and Solutions

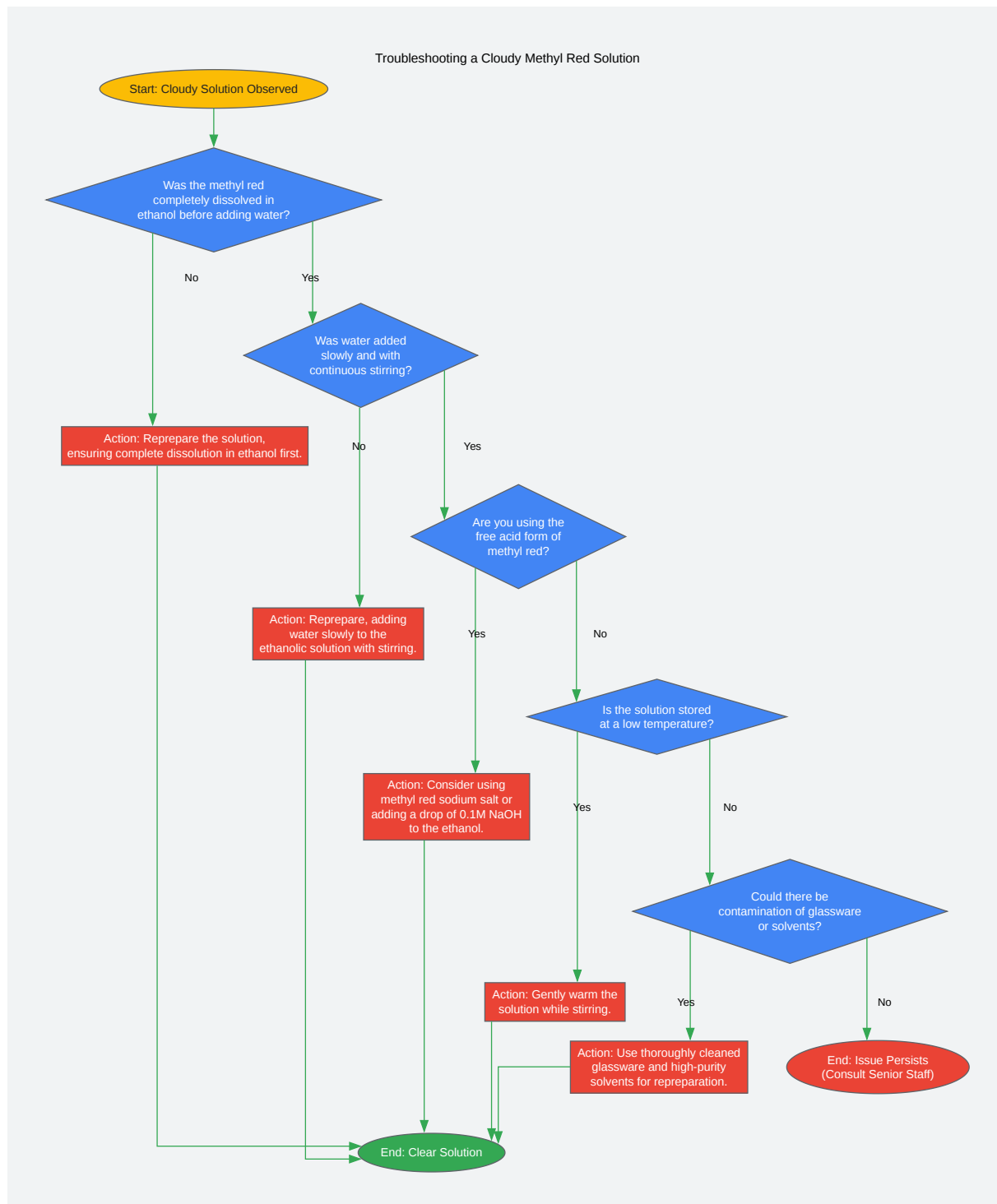
Cause ID	Description of Cause	Recommended Solution(s)
C1	Incomplete Dissolution in Ethanol: Methyl red, in its free acid form, has very low solubility in water. If the powder is not completely dissolved in ethanol before the addition of water, it will precipitate, causing cloudiness.	Ensure the methyl red powder is fully dissolved in the ethanol by stirring or gentle warming before adding any water.
C2	Incorrect Solvent Ratio: Adding too much water to the ethanol solution too quickly can cause the methyl red to "crash out" or precipitate from the solution.	Add the water slowly and in increments while continuously stirring the solution. Refer to the recommended solvent ratios in the experimental protocol below.
C3	Use of Methyl Red Free Acid: The free acid form of methyl red is inherently less soluble in aqueous solutions compared to its sodium salt.	Consider using the sodium salt of methyl red, which is more water-soluble. ^{[5][6][7]} Alternatively, you can prepare the solution by adding a small amount of 0.1 M sodium hydroxide to the ethanol to convert the free acid to its more soluble sodium salt in situ. ^{[8][9]}
C4	Low Temperature: The solubility of methyl red can decrease at lower temperatures, potentially leading to precipitation.	Prepare and store the solution at room temperature. If the solution has become cloudy due to cold, gentle warming and stirring may help redissolve the precipitate.
C5	Contamination: Contaminants in the glassware or solvents can react with the methyl red	Ensure all glassware is scrupulously clean and use

or alter the pH, causing it to precipitate.

high-purity solvents (ethanol and distilled/deionized water).

Troubleshooting Workflow

The following diagram illustrates a logical workflow to troubleshoot a cloudy methyl red solution.



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A flowchart for troubleshooting a cloudy methyl red solution.

Experimental Protocols

Protocol for Preparing a Stable 0.1% w/v Methyl Red Solution

This protocol is designed to minimize the chances of the solution turning cloudy.

Materials:

- Methyl red (free acid) powder
- 95% Ethanol
- Distilled or deionized water
- 0.1 M Sodium hydroxide (optional, recommended)
- 100 mL volumetric flask
- Beaker
- Stirring rod or magnetic stirrer

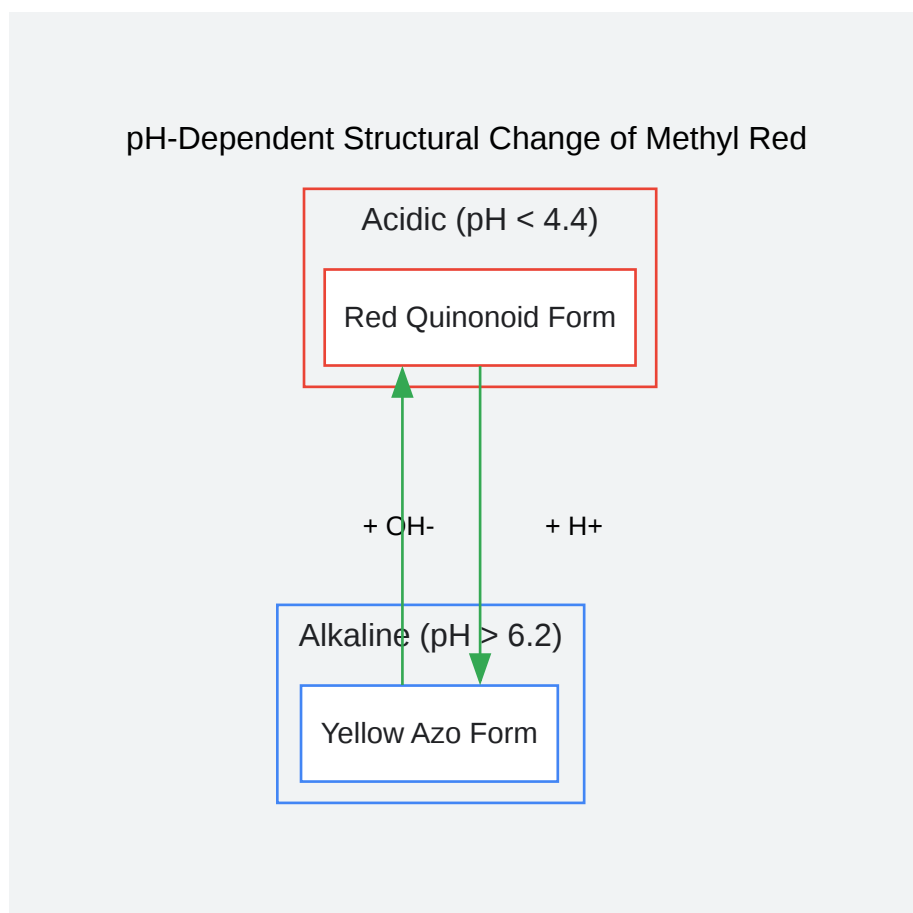
Procedure:

- Weigh out 0.1 g of methyl red powder and transfer it to a clean, dry beaker.
- Add 60 mL of 95% ethanol to the beaker.
- Optional but recommended: Add a few drops of 0.1 M sodium hydroxide to the ethanol to aid in the dissolution of the methyl red.
- Stir the mixture until the methyl red powder is completely dissolved. Gentle warming can be applied if necessary, but do not boil.
- Once the methyl red is fully dissolved, slowly add distilled or deionized water while continuously stirring, bringing the total volume to approximately 90 mL.
- Transfer the solution to a 100 mL volumetric flask.

- Rinse the beaker with a small amount of distilled water and add the rinsing to the volumetric flask.
- Add distilled or deionized water to the volumetric flask until the meniscus reaches the 100 mL mark.
- Stopper the flask and invert it several times to ensure the solution is homogeneous.

Signaling Pathway of Methyl Red pH Indication

The color change of methyl red is a result of a change in its molecular structure in response to different hydrogen ion concentrations (pH). In acidic conditions, the molecule is protonated and exists in a quinonoid form, which appears red. In alkaline conditions, it is deprotonated and exists in an azo form, which appears yellow.



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Structural transition of methyl red with changing pH.

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